

An In-Depth Technical Guide to Calcimycin Hemimagnesium: Chemical Structure and Physical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Calcimycin hemimagnesium*

Cat. No.: *B1628573*

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Introduction

Calcimycin, also known as A23187, is a potent ionophore antibiotic isolated from the bacterium *Streptomyces chartreusensis*. It is widely utilized in research to increase intracellular concentrations of divalent cations, primarily calcium (Ca^{2+}) and magnesium (Mg^{2+}), thereby activating a multitude of cellular processes. This technical guide focuses on the hemimagnesium salt of Calcimycin, a common commercially available form of this invaluable research tool. We will delve into its precise chemical structure, summarize its key physical properties, and provide insights into experimental methodologies and biological signaling pathways.

Chemical Structure

Calcimycin hemimagnesium is a complex where one magnesium ion is coordinated by two molecules of Calcimycin. Each Calcimycin molecule acts as a ligand, creating a lipophilic complex that can readily traverse cellular membranes.

The systematic IUPAC name for **Calcimycin hemimagnesium** is magnesium bis(5-(methylamino)-2-[[[(2S,3R,5R,6S,8R,9R)-3,5,9-trimethyl-2-[(2S)-1-oxo-1-(1H-pyrrol-2-yl)propan-2-yl]-1,7-dioxaspiro[5.5]undecan-8-yl]methyl]-1,3-benzoxazole-4-carboxylate)[1].

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Reference
Molecular Formula	C ₅₈ H ₇₂ MgN ₆ O ₁₂	[1][2]
Molecular Weight	~1069.5 g/mol	[1][2]
CAS Number	72124-77-7	[1][2]
Parent Compound (Calcimycin)	CID 11957499	[1]
Component Compounds	Magnesium (CID 5462224), Calcimycin (CID 11957499)	[1]

Physical Properties

The physical characteristics of **Calcimycin hemimagnesium** are crucial for its handling, storage, and application in experimental settings.

Table 2: Summary of Physical Properties

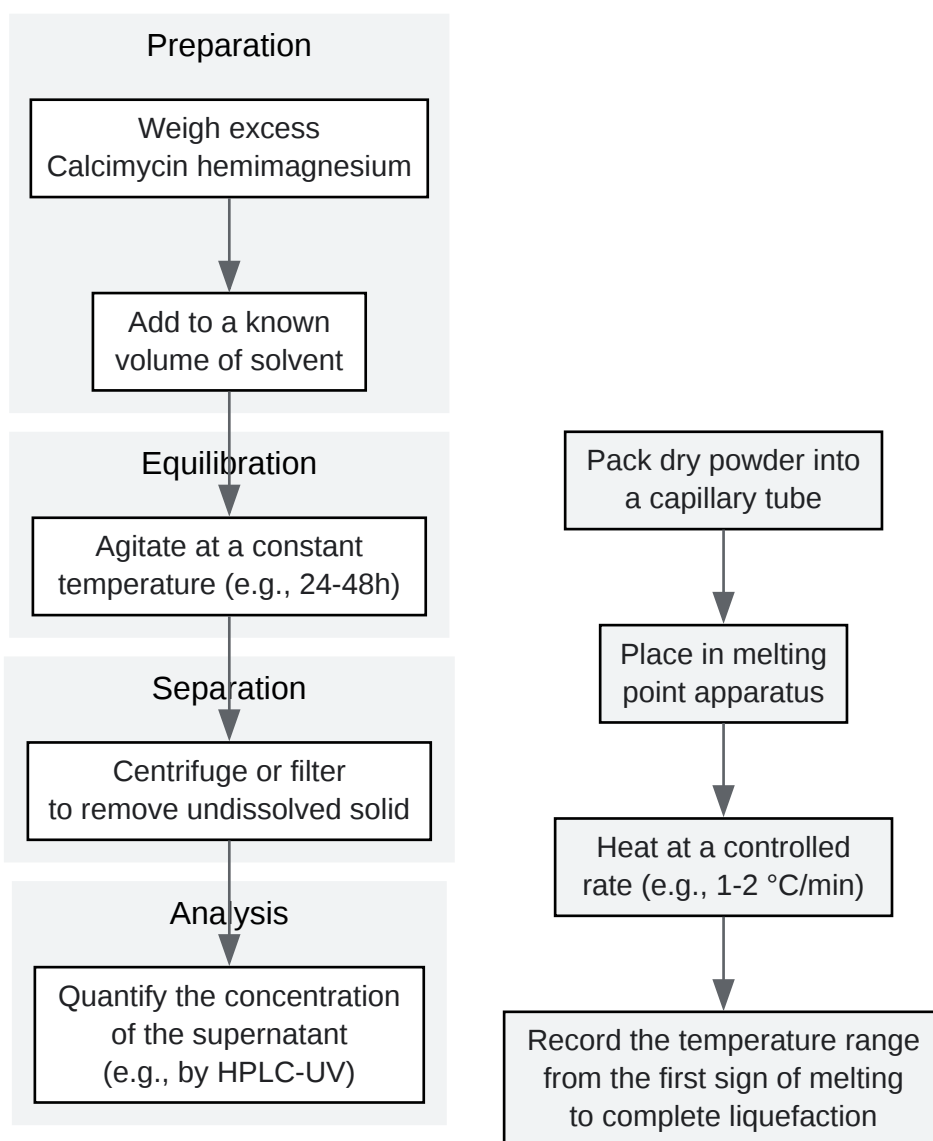
Property	Value	Notes
Appearance	White to off-white powder	
Melting Point	189 - 190 °C (for free acid form)	The melting point of the hemimagnesium salt may differ.
Solubility	Soluble in DMSO, ethanol, methanol, DMF, and methylene chloride. Slightly soluble in water.	Solubility in acetone is reported as 5 mg/mL, resulting in a clear, faintly yellow solution.
UV Absorption Maxima (λ _{max})	230, 303, 371 nm	In ethanol.
Storage Conditions	Store at -20°C, desiccated.	Solutions in DMSO can be stored at -20°C for up to 3 months.

Experimental Protocols

Detailed experimental protocols for the characterization of **Calcimycin hemimagnesium** are essential for quality control and research reproducibility. While specific, detailed protocols for this exact salt are not readily available in the public domain, standard methodologies for determining the physical properties of chemical compounds are applicable.

Solubility Determination

A common method to determine the solubility of a compound like **Calcimycin hemimagnesium** is the shake-flask method.





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References

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Calcimycin Hemimagnesium: Chemical Structure and Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1628573#chemical-structure-and-physical-properties-of-calcimycin-hemimagnesium]

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